

Physical & Chemical Properties of Propylcyclopentane

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Compound Focus: Propylcyclopentane

CAS No.: 2040-96-2

Cat. No.: S793528

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Understanding the properties of **propylcyclopentane** is the first step in managing its volatility. The table below summarizes key quantitative data.

Property	Value	Source / Reference
CAS Number	2040-96-2	[1]
Molecular Formula	C ₈ H ₁₆	[1] [2]
Molecular Weight	112.21 g/mol	[1]
Physical Description	Clear, colorless, mobile, flammable liquid	[2]
Boiling Point	130.95 °C	[1]
Flash Point	18 °C	[1]
Density	0.78 g/mL at 20 °C	[1]
Vapor Pressure	12.3 mmHg at 25 °C	[2]
Water Solubility	2.04 mg/kg at 25 °C	[2]
Log P (Octanol/Water)	3.63	[2]

These properties clearly indicate a **highly volatile and flammable** liquid. The low flash point and significant vapor pressure at room temperature mean it can easily form flammable vapor-air mixtures in the laboratory [1] [2] [3].

Safe Handling & Storage Protocols

Due to its high volatility and flammability, strict safety protocols are essential to prevent fire, explosion, and health risks.

- **Engineering Controls:** Always use a **fume hood** or ensure adequate local exhaust ventilation to maintain vapor concentrations below exposure limits and prevent the buildup of flammable vapors [4].
- **Personal Protective Equipment (PPE)**
 - **Gloves:** Wear chemical-resistant gloves (e.g., nitrile) to prevent skin contact.
 - **Eye Protection:** Use safety goggles or a face shield to guard against splashes.
 - **Respiratory Protection:** If ventilation is insufficient and exposure is likely, use a suitable respirator.
 - **Lab Coat:** Wear a protective lab coat or apron [4].
- **Handling Procedures:**
 - **Minimize Quantities:** Use the smallest amount necessary for your experiment.
 - **Control Ignition Sources:** Keep away from heat, sparks, open flames, and hot surfaces. Use equipment rated for flammable materials.
 - **Grounding and Bonding:** When transferring liquids, ground and bond containers to prevent static discharge buildup [4].
- **Storage Guidelines:**
 - **Flammable Storage Cabinet:** Store in a certified flammable liquids storage cabinet.
 - **Cool and Well-Ventilated Area:** Keep in a cool, well-ventilated place, away from direct sunlight and incompatible materials like strong oxidizers.
 - **Proper Containers:** Use tightly sealed, approved containers to prevent leakage of vapors or liquid.
 - **Segregation:** Store separately from incompatible substances [4].

Troubleshooting Common Issues (FAQs)

Q1: The propylcyclopentane in my reaction flask is evaporating much faster than anticipated. How can I control this?

- **Potential Cause:** High volatility and increased temperature are likely accelerating evaporation.
- **Solution:** Ensure the reaction setup is properly sealed and cooled if necessary. Conduct all procedures in a fume hood to safely manage vapors. Using a reflux condenser can help contain the solvent.

Q2: I smell a strong, ether-like odor near my workbench. What should I do?

- **Immediate Actions:** This indicates a vapor leak or spill.
 - **Extinguish all ignition sources** in the immediate area if it is safe to do so.
 - **Increase ventilation** by fully opening the fume hood sash or activating emergency exhaust.
 - **Inspect containers and apparatus** for leaks, poor seals, or spills.
 - **Evacuate the area** if the odor is strong and the source cannot be immediately contained.

Q3: A small spill has occurred outside the fume hood. How do I clean it up safely?

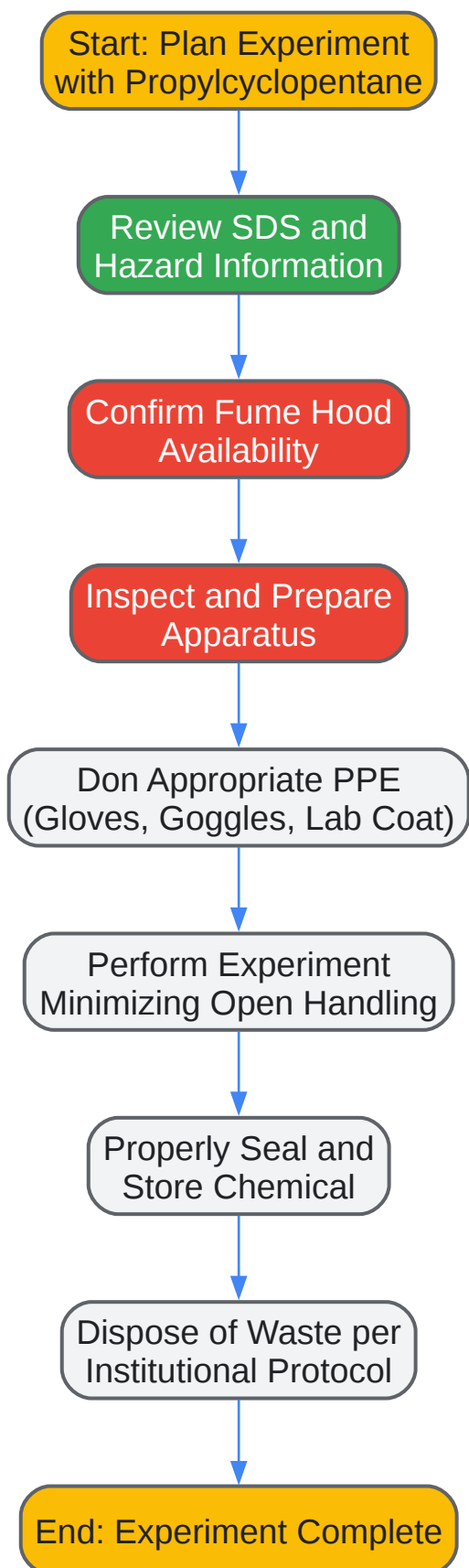
- **Spill Response:**
 - **Alert others** in the area about the spill.
 - **Wear appropriate PPE** including gloves and goggles.
 - **Use a spill kit** suitable for flammable liquids. Use absorbent pads or inert material (e.g., vermiculite) to contain and soak up the liquid.
 - **Place the contaminated absorbent** in a designated hazardous waste container.
 - **Do not use combustible materials** like paper towels for large spills, as they can spread the hazard. **Never use water** to flush the spill, as it will spread the contaminant [4].

Q4: How should I dispose of waste propylcyclopentane and contaminated materials?

- **Disposal:** Collect all waste and contaminated materials (e.g., gloves, absorbents) in a tightly sealed, properly labeled container that is compatible with flammable liquids. Follow your institution's hazardous waste disposal regulations [4] [5].

Experimental Workflow for Safe Handling

The following diagram outlines the logical decision process for safely planning and executing an experiment with **propylcyclopentane**.



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Key Takeaways for Researchers

- **Primary Hazard:** The main challenge is its **high flammability** due to significant **volatility** at room temperature. Risk management must focus on preventing vapor accumulation and contact with ignition sources.
- **Critical Safety Measures:** The non-negotiable controls are the use of a **fume hood**, strict **PPE** compliance, and proper **storage in flammable cabinets**.
- **Emergency Preparedness:** Know the location of **spill kits** and **fire extinguishers**. Immediately report all incidents, including near-misses, to improve safety protocols [4] [6].

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